D-Trp-OMe·HCl physical characteristics

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Compound of Interest

Compound Name:	*D-Tryptophan methyl ester hydrochloride*
CAS No.:	*14907-27-8*
Cat. No.:	*B555504*

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An In-depth Technical Guide to the Physical Characteristics of **D-Tryptophan Methyl Ester Hydrochloride** (D-Trp-OMe·HCl)

Introduction: Beyond the Catalog Data

To the researcher, scientist, or drug development professional, **D-Tryptophan methyl ester hydrochloride** (D-Trp-OMe·HCl) is more than just a catalog number. It is a critical chiral building block, an intermediate for complex pharmaceutical syntheses, and a derivative of an essential amino acid.[1] Its utility in fields ranging from peptide chemistry to the synthesis of bioactive compounds hinges on a thorough understanding of its physical and chemical properties.[1][2] The esterification of the carboxyl group and the presence of the hydrochloride salt are deliberate modifications that enhance its utility in organic synthesis by protecting the carboxylic acid and improving solubility, respectively.[3]

This guide moves beyond simple data points to provide a deeper, field-tested perspective on the core physical characteristics of D-Trp-OMe·HCl. We will explore not just the "what" but the "why"—explaining the causality behind its properties and the practical implications for its handling, characterization, and application in a laboratory setting.

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Core Physical and Chemical Identifiers

A consistent and accurate identification of any chemical reagent is the foundation of reproducible science. For D-Trp-OMe·HCl, the key identifiers are standardized across major suppliers and databases.

Property	Value	Source(s)
CAS Number	14907-27-8	[1][2]
Molecular Formula	$C_{12}H_{14}N_2O_2 \cdot HCl$	[1][3]
Molecular Weight	254.71 g/mol	[2][4][5]
IUPAC Name	methyl (2R)-2-amino-3-(1H-indol-3-yl)propanoate;hydrochloride	[3]
Common Synonyms	H-D-Trp-OMe·HCl, D-Trp-OMe HCl, Methyl D-Tryptophanate HCl	[1][2][3]

These identifiers form the basis of regulatory compliance, literature searches, and accurate molar calculations for reaction stoichiometry. The hydrochloride salt is integral to the structure and properties and must be included in molecular weight calculations.

Physicochemical Properties: A Practical Analysis

Appearance and Morphology

D-Trp-OMe·HCl is consistently described as a White to Off-White Crystalline Solid or powder.[1][2][3]

- Expert Insight: The color and form are primary indicators of purity. A significant deviation from a white or off-white color (e.g., dark yellow, brown) may suggest degradation or the presence of impurities. The indole ring of tryptophan is susceptible to oxidation, which can lead to coloration. From a practical standpoint, a free-flowing powder is easier to handle and weigh accurately than a hygroscopic or clumpy solid.

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Thermal Characteristics: Melting Point

The melting point is a crucial parameter for both identity confirmation and purity assessment.

- Reported Range: 213–216 °C is a commonly cited range.[2][5] Other sources provide broader ranges such as 198-220 °C.[1][3]
- Causality and Application: A sharp melting point range (e.g., 2-3 °C) typically indicates high purity. A broad or depressed melting range is a classic sign of impurities, which disrupt the crystal lattice of the solid. For synthetic chemists, the melting point dictates the upper-temperature limit for reactions in the solid state or in low-boiling solvents and is a key parameter in setting drying conditions post-synthesis.

Solubility Profile

The hydrochloride salt form significantly enhances the solubility of the parent molecule, particularly in polar solvents. This is a key design feature for its use in various reaction conditions.

- Quantitative Data:
  - Water: Soluble (150 mg/mL)[2]
  - Methanol (MeOH): Soluble (50 mg/mL)[2]
  - Dimethyl Sulfoxide (DMSO): Soluble (50 mg/mL)[2]
- Expert Insight: High solubility in water and methanol is advantageous for applications in biochemical buffers and for reactions run in polar protic solvents. Its solubility in DMSO is useful for NMR sample preparation and for reactions requiring a polar aprotic medium. The significant difference in solubility between the free base and the HCl salt can be exploited during reaction workup and purification, for example, in liquid-liquid extractions.

Optical Activity: The Chiral Signature

As a chiral molecule, the most defining physical characteristic of D-Trp-OMe·HCl is its interaction with plane-polarized light.

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- Specific Rotation [α]D20: -17.0 to -22.0 deg (c=5, MeOH) and -18 ± 2 deg (c=1, MeOH)[1] are representative reported values.

- Trustworthiness through Detail: The negative sign confirms the D-configuration (levorotatory). It is critical to note that specific rotation is dependent on concentration, solvent, temperature, and the wavelength of light used. The conditions (e.g., c=5 in MeOH) are not just procedural details; they are essential for reproducing the measurement. Any comparison of a sample to a reference standard must be performed under identical conditions. This property is the definitive test to distinguish it from its enantiomer, L-Tryptophan methyl ester hydrochloride, which has a positive specific rotation of similar magnitude ([α]20/D +18°, c = 5 in methanol)[4].

Caption: Relationship between enantiomers and the direction of optical rotation.

Methodologies and Protocols

Protocol 1: Determination of Specific Rotation

This protocol provides a self-validating system for confirming the enantiomeric identity of a sample.

- Preparation (The "Why"): Accurately prepare a 5% w/v solution (50 mg/mL) of D-Trp-OMe·HCl in anhydrous methanol. The choice of concentration and solvent is critical as it directly corresponds to the reference values provided in certificates of analysis and literature.[2] Use a Class A volumetric flask to ensure accuracy.

- Instrumentation Setup: Calibrate the polarimeter using a blank (anhydrous methanol). Ensure the sodium lamp (D-line, 589 nm) is warmed up and stable. The cell path length (typically 1 dm) must be known.

- Measurement: Rinse the sample cell with a small amount of the prepared solution before filling it, ensuring no air bubbles are present. Take at least three separate readings and calculate the average observed rotation (α).

- Calculation:

  - Specific Rotation [α] = α / (l × c)

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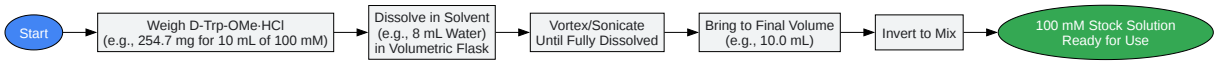
- Where:
  - α = observed rotation in degrees
  - l = path length in decimeters (dm)
  - c = concentration in g/mL

- Validation: The calculated specific rotation should fall within the expected range (e.g., -17 to -22 degrees). A result outside this range could indicate chemical or enantiomeric impurity.

Protocol 2: Preparation of a Standard Stock Solution

This workflow is fundamental for applications in synthesis or biochemical assays.



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Caption: Workflow for preparing an aqueous stock solution of D-Trp-OMe·HCl.

Spectroscopic Characterization Profile

Spectroscopic data provides an atomic-level fingerprint of the molecule. While raw data is extensive, the key features expected for D-Trp-OMe·HCl are summarized below. Authoritative spectral data can be found in databases like SpectraBase.[6]

- Nuclear Magnetic Resonance (NMR):
  - ^{1}H NMR: Expect characteristic signals for the indole ring protons (aromatic region, ~7-8 ppm), the alpha and beta protons of the amino acid backbone, and a distinct singlet for the methyl ester protons (-OCH_3) around 3.7 ppm. The exact shifts will depend on the solvent (e.g., DMSO-d_6, D_2O).
  - ^{13}C NMR: Will show distinct resonances for the carbonyl carbon of the ester (~170-175 ppm), the carbons of the indole ring, the alpha-carbon, and the methyl carbon.

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- Infrared (IR) Spectroscopy: Key expected peaks include N-H stretches from the amine and indole groups (~3200-3400 cm^{-1}), C=O stretch from the ester (~1740 cm^{-1}), and aromatic C=C stretches from the indole ring (~1500-1600 cm^{-1}).

- Mass Spectrometry (MS): In electrospray ionization (ESI) positive mode, the primary ion observed would be the molecular ion $[M+H]^+$ corresponding to the free base ($C_{12}H_{14}N_2O_2$), with an expected m/z of approximately 219.11.

Safety and Handling

A review of safety data sheets (SDS) indicates that D-Trp-OMe·HCl is not classified as a hazardous substance under current OSHA regulations.[5] However, as a matter of good laboratory practice, it should be handled with care.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.

- Handling: Avoid dust formation and inhalation.[5][7] Use in a well-ventilated area.

- Storage: Keep in a tightly sealed container in a dry, dark place at room temperature or refrigerated (2-8°C) for long-term stability.[1][2][3]

- Incompatibilities: Avoid contact with strong oxidizing agents.[2]

Conclusion

D-Tryptophan methyl ester hydrochloride is a well-characterized molecule whose physical properties are finely tuned for its role in chemical synthesis and research. Its solid, crystalline nature, defined melting point, predictable solubility in polar solvents, and distinct levorotatory optical activity are not merely data points but are practical, verifiable characteristics that a researcher relies on to ensure identity, purity, and suitability for a given application. A thorough understanding of these properties, from macroscopic appearance to spectroscopic fingerprint, is essential for its effective and reliable use in the laboratory.

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